

Information regarding ACT-373898 remains publicly unavailable.

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Compound of Interest

Compound Name: ACT-373898

Cat. No.: B1144974

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Comprehensive searches for the compound "**ACT-373898**" have not yielded any specific information regarding its biological target, mechanism of action, or its use in immunoassays. This suggests that **ACT-373898** is likely an internal compound designation not yet disclosed in public scientific literature or clinical trial registries.

Immunoassays are a common tool in drug development and clinical diagnostics. However, a significant challenge in their use is the potential for cross-reactivity, where the assay detects substances other than the intended target molecule.^{[1][2]} This can lead to inaccurate results, such as false positives, which can have significant implications in both research and patient care.^{[1][2]}

Cross-reactivity often occurs with compounds that are structurally similar to the target molecule.^{[3][4]} This includes metabolites of the target drug, other medications, or endogenous compounds.^{[3][4]} For example, certain steroid hormone immunoassays are known to cross-react with structurally related synthetic steroids, potentially leading to clinical misinterpretation.^[3] Similarly, urine drug screening immunoassays can show cross-reactivity with various unrelated compounds, necessitating confirmatory testing by more specific methods like mass spectrometry.^{[1][2][5]}

Given that no information is publicly available for **ACT-373898**, it is not possible to provide a comparison guide on its cross-reactivity in immunoassays. Such a guide would require, at a minimum, knowledge of the compound's structure and its intended target. Without this

information, any discussion of potential cross-reactants or comparison with alternative compounds would be purely speculative.

Researchers and drug development professionals interested in the cross-reactivity profile of **ACT-373898** are advised to consult internal documentation or contact the developing organization directly for information. As the compound progresses through the development pipeline, details regarding its analytical testing and potential for immunoassay cross-reactivity may become publicly available in scientific publications or regulatory submissions.

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References

- 1. Discovering Cross-Reactivity in Urine Drug Screening Immunoassays through Large-Scale Analysis of Electronic Health Records - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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